

5-Methylhexan-3-one molecular weight and formula

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Compound of Interest

Compound Name: 5-Methylhexan-3-one

Cat. No.: B1204226

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An In-depth Technical Guide on 5-Methylhexan-3-one

This guide provides a detailed overview of the fundamental chemical properties of **5-Methylhexan-3-one**, a ketone used in various chemical applications. The information is tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

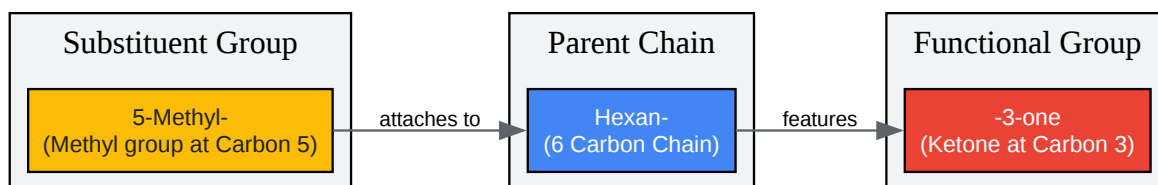
5-Methylhexan-3-one is an organic compound with a straightforward aliphatic structure. Its key identifiers and properties are summarized below for easy reference.

Quantitative Molecular Data

Property	Value	Source
Molecular Formula	C7H14O	[1] [2] [3] [4] [5]
Molecular Weight	114.19 g/mol	[2] [3] [4]
Alternate Molecular Weight	114.189	[1]
Alternate Molecular Weight	114.188	[5]
CAS Number	623-56-3	[1] [5]

Logical Structure of the Compound

The IUPAC name, **5-Methylhexan-3-one**, describes the arrangement of atoms within the molecule. The following diagram illustrates this logical structure, breaking down the name into its constituent parts which define the final chemical structure.



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Logical breakdown of the IUPAC name for **5-Methylhexan-3-one**.

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References

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- 3. GSRS [gsrs.ncats.nih.gov]
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- 5. 5-methylhexan-3-one | 623-56-3 | Buy Now [molport.com]
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